

Safe Disposal of 2,3-Dibromopropanal: A Procedural Guide

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Compound of Interest

Compound Name: 2,3-Dibromopropanal

Cat. No.: B1202901

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This guide provides essential safety and logistical information for the proper disposal of **2,3-Dibromopropanal**, tailored for laboratory and research professionals. Adherence to these procedures is critical for ensuring personnel safety and environmental compliance.

Understanding the Hazards

2,3-Dibromopropanal is a hazardous chemical with multiple risk factors. It is classified as a flammable liquid and vapor, is harmful if swallowed, causes skin irritation, and is toxic to aquatic life with long-lasting effects. It is imperative to handle this substance with care, utilizing appropriate personal protective equipment in a controlled environment.

Hazard Summary

Hazard Classification	Description
Flammable Liquid	Category 3 Flammable Liquid and Vapor.
Acute Oral Toxicity	Harmful if swallowed.
Skin Irritation	Causes skin irritation.
Aquatic Toxicity	Toxic to aquatic life with long-lasting effects.
Carcinogenicity	Suspected of causing cancer.
Respiratory Irritation	May cause respiratory irritation.

Chemical and Physical Properties

Property	Value
Molecular Formula	C ₃ H ₄ Br ₂ O[1]
Molecular Weight	215.89 g/mol [2]
Boiling Point	167 °C (333 °F)
Melting Point	-34 °C (-29 °F)
Density	1.989 g/cm ³ at 25 °C (77 °F)
Flash Point	81 °C (178 °F)[3]

Required Personal Protective Equipment (PPE)

To mitigate exposure risks, the following PPE must be worn when handling **2,3-Dibromopropanal**:

- Hand Protection: Wear suitable chemical-resistant gloves.
- Eye/Face Protection: Use chemical splash goggles and a face shield[4][5].
- Skin and Body Protection: A fully buttoned lab coat is required. For significant quantities or in case of spills, flame-retardant antistatic protective clothing is recommended.
- Respiratory Protection: All handling of **2,3-Dibromopropanal** should occur within a certified laboratory chemical fume hood to avoid inhalation of vapors[3][6].

Spill Management Protocol

In the event of a spill, immediate and appropriate action is necessary to prevent harm and environmental contamination.

- Evacuate and Ventilate: Evacuate non-essential personnel from the immediate area. Ensure the area is well-ventilated, preferably within a chemical fume hood[7].

- Eliminate Ignition Sources: Remove all sources of ignition, such as open flames, sparks, and hot surfaces[4][5][7]. Use only non-sparking tools for cleanup[5][7].
- Containment: Absorb the spill with an inert, dry material like sand, silica gel, or a universal binder[4][5]. Do not use combustible materials like sawdust.
- Collection: Carefully collect the absorbed material and place it into a suitable, sealable, and properly labeled container for hazardous waste disposal[4][5][6].
- Decontamination: Clean the spill area thoroughly with soap and water.
- Reporting: Report the spill to your institution's Environmental Health & Safety (EHS) office.

Waste Disposal Procedure

2,3-Dibromopropanal must be disposed of as hazardous waste in accordance with all local, state, and federal regulations. Do not dispose of this chemical down the drain or in regular trash[8].

Step 1: Waste Classification **2,3-Dibromopropanal** is a halogenated organic compound because it contains bromine[9][10]. As such, it must be segregated into a designated "Halogenated Organic Waste" stream[9][10].

Step 2: Waste Collection and Storage

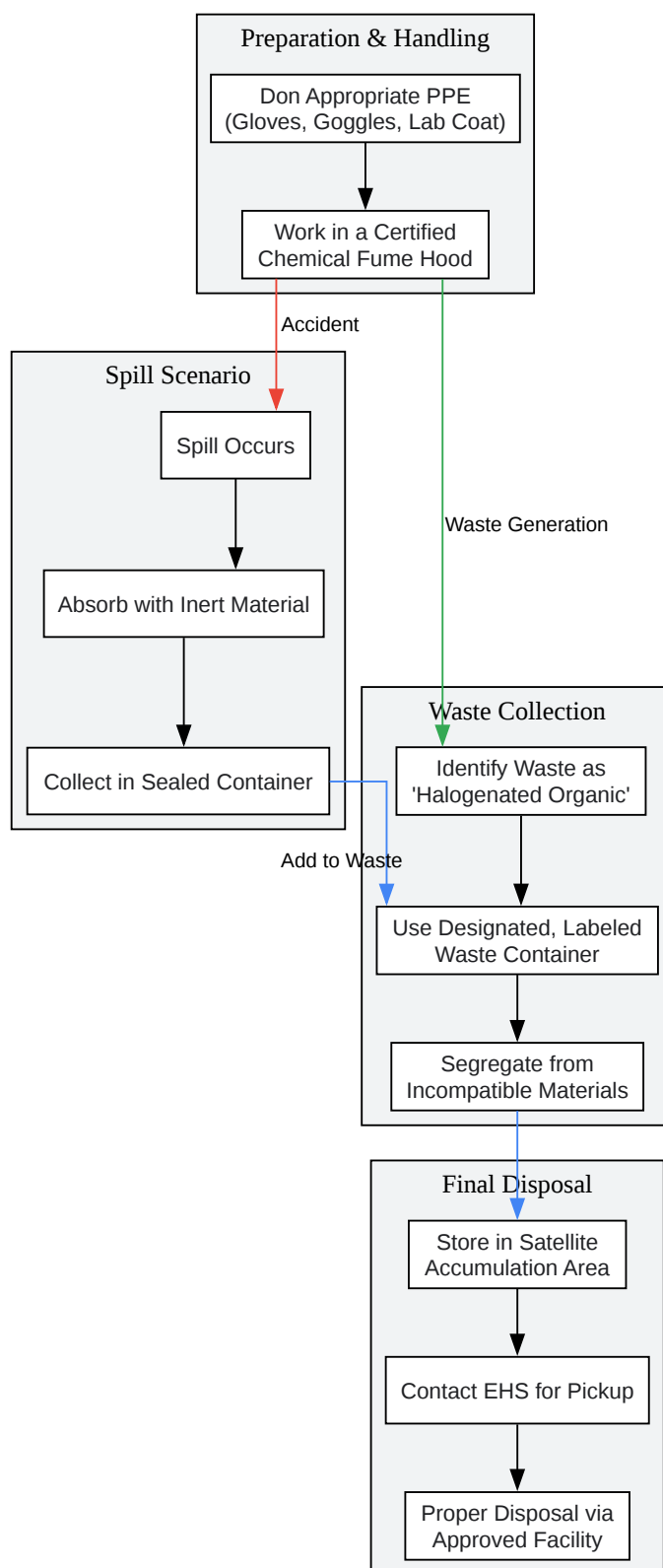
- Container: Use a designated, compatible, and clearly labeled hazardous waste container for halogenated organic liquids[6]. The container must have a secure, tight-fitting lid to prevent leakage or evaporation[6].
- Labeling: Attach a completed hazardous waste label to the container as soon as the first drop of waste is added. The label must include the full chemical name ("**2,3-Dibromopropanal**") and a clear indication of the hazards (e.g., "Flammable," "Toxic").
- Segregation: Store the waste container in a designated satellite accumulation area. It is crucial to segregate it from incompatible materials, especially strong bases, acids, oxidizing agents, and metals[5][6].

- Secondary Containment: Place the waste container in a secondary containment bin to prevent the spread of material in case of a leak.

Step 3: Arranging for Disposal

- Contact EHS: Once the waste container is full or is no longer being added to, contact your institution's Environmental Health & Safety (EHS) office to arrange for a hazardous waste pickup.
- Documentation: Complete any necessary waste pickup forms or logs as required by your institution.

Below is a diagram outlining the logical workflow for the proper disposal of **2,3-Dibromopropanal**.



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Caption: Workflow for the safe disposal of **2,3-Dibromopropanal**.

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